

Biological Activity of 2,7-Dimethylbenz[a]anthracene: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dimethylbenz[a]anthracene

CAS No.: 857535-92-3

Cat. No.: B588324

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Executive Summary

2,7-Dimethylbenz[a]anthracene (2,7-DMBA) is a polycyclic aromatic hydrocarbon (PAH) acting as a pro-carcinogen.^{[1][2]} While it shares the structural backbone of the widely utilized 7,12-dimethylbenz[a]anthracene (7,12-DMBA), its biological profile is distinct due to the placement of methyl groups at the 2 and 7 positions. This isomer is primarily utilized in comparative oncology and chemoprevention studies, specifically serving as a mammary tumor initiator in rodent models to evaluate the efficacy of dietary interventions (e.g., milk lipids, selenium).

Key Technical Distinction:

- 7,12-DMBA: High potency; standard reference for rapid tumor induction.
- 2,7-DMBA: Moderate/Variable potency; often used to study structure-activity relationships (SAR) and specific metabolic resistance pathways.

Chemical Structure & Properties

The carcinogenic potential of benz[a]anthracene derivatives is governed by the Bay Region Theory. The biological activity of 2,7-DMBA is dictated by the steric and electronic effects of methylation at the A-ring (position 2) and the meso-region (position 7).

Property	Specification
IUPAC Name	2,7-dimethylbenz[a]anthracene
Molecular Formula	C ₂₀ H ₁₆
Molecular Weight	256.34 g/mol
Key Structural Feature	Methyl substitution at the 7-position (meso-region) enhances reactivity; 2-position substitution modifies metabolic clearance.
Solubility	Lipophilic; soluble in DMSO, Acetone, Corn Oil. Insoluble in water.

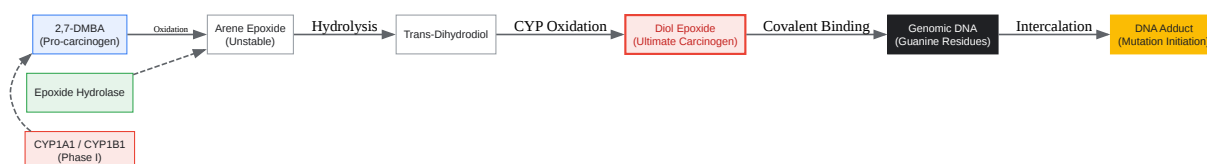
Mechanism of Action: Metabolic Bioactivation

Like other PAHs, 2,7-DMBA is biologically inert until metabolically activated by the Cytochrome P450 (CYP) system. The ultimate carcinogen is a diol-epoxide capable of intercalating DNA and forming covalent adducts with guanine residues.

The Bioactivation Pathway

- Oxidation: CYP1A1/1B1 introduces an epoxide group.
- Hydrolysis: Epoxide Hydrolase (mEH) converts the epoxide to a dihydrodiol.
- Secondary Oxidation: A second CYP-mediated step creates the highly reactive diol-epoxide.
- DNA Damage: The diol-epoxide attacks the exocyclic amino group of deoxyguanosine, causing replication errors (e.g., G->T transversions) in critical oncogenes like H-ras.

Visualization: Signaling & Activation Pathway



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Caption: Step-wise metabolic activation of 2,7-DMBA from inert lipophile to mutagenic DNA adduct.

Biological Activity Profile

Carcinogenicity (Mammary Tumorigenesis)

2,7-DMBA is a validated mammary carcinogen in Sprague-Dawley and Wistar rats. While less aggressive than 7,12-DMBA, it is sufficient to induce papillary carcinomas and adenocarcinomas.

- Latency: Tumors typically appear 8–16 weeks post-administration.
- Incidence: Variable (40–80%) depending on dosage and dietary fat content.
- Modulation: Studies (e.g., Yanagi et al.) demonstrate that high-fat diets (corn oil) enhance tumorigenesis, while specific milk lipids may not, making 2,7-DMBA a specific tool for nutritional toxicology.

Mutagenicity[3][4]

- Ames Test: Positive in *Salmonella typhimurium* strains TA98 and TA100 (requires S9 metabolic activation).
- Genotoxicity: Induces sister chromatid exchanges (SCE) and chromosomal aberrations in bone marrow cells.

Comparative Potency: 2,7-DMBA vs. 7,12-DMBA

Feature	2,7-DMBA	7,12-DMBA
Tumor Yield	Moderate	High (Standard Reference)
Target Organ	Mammary Gland, Skin	Mammary Gland, Skin, Ovary
Metabolic Rate	Slower activation	Rapid activation (Bay region + Meso)
Primary Use	Nutritional modulation studies	Rapid carcinogenesis models

Experimental Protocols

Protocol A: In Vivo Mammary Tumor Induction (Rat Model)

Objective: To induce mammary adenocarcinomas for chemoprevention screening.

Reagents:

- 2,7-DMBA (purity >98%)
- Vehicle: Sesame oil or Corn oil (stripped)

Workflow:

- Acclimatization: Use female Sprague-Dawley rats (age 40–50 days). This age is critical as the mammary gland is in rapid proliferation (terminal end buds).
- Preparation: Dissolve 2,7-DMBA in vehicle to a concentration of 10–20 mg/mL. (Requires gentle heating/sonication).
- Administration: Administer a single intragastric (i.g.) gavage dose of 20 mg/animal (approx. 80-100 mg/kg body weight).
- Palpation: Begin weekly palpation of all mammary glands starting week 4 post-gavage.
- Termination: Sacrifice animals when tumors reach 2 cm diameter or at week 20.

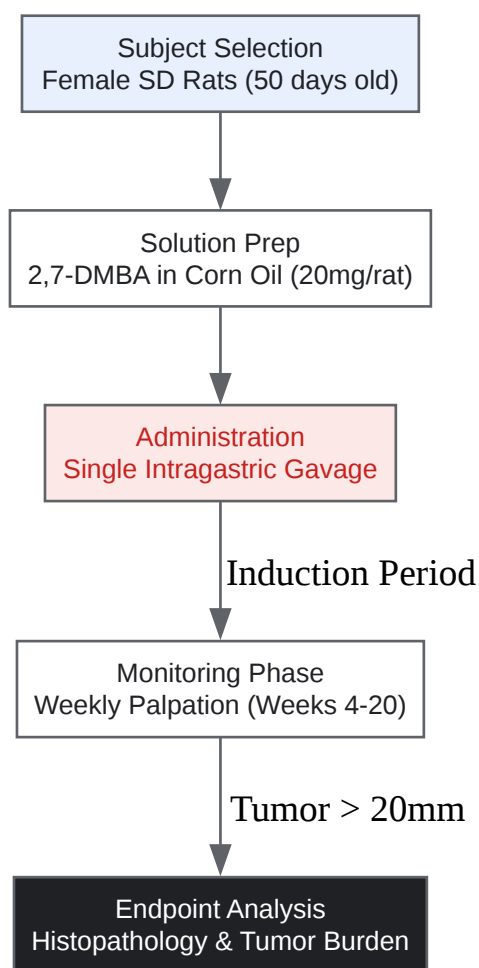
- Histology: Fix tumors in 10% neutral buffered formalin for H&E staining to confirm adenocarcinoma vs. fibroadenoma.

Protocol B: In Vitro Metabolic Activation Assay

Objective: To verify bioactivation potential in specific cell lines.

- Cell Line: MCF-7 (Breast) or HepG2 (Liver - metabolic control).
- Treatment: Incubate cells with 2,7-DMBA (0.1, 1.0, 5.0 μ M) for 24 hours.
- Readout:
 - CYP Induction: measure CYP1A1 mRNA via qPCR.
 - DNA Damage: Comet Assay or γ -H2AX immunostaining.

Visualization: Experimental Workflow



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Caption: Standard workflow for 2,7-DMBA induced mammary tumorigenesis.

References

- Yanagi, S., et al. (1992). Milk cream does not enhance **2,7-dimethylbenz[a]anthracene**-induced mammary tumorigenesis.[3][4] Cancer Letters, 61(2), 141-145.[3][4][5] [Link](#)
- Maayah, Z. H., et al. (2015). Metformin inhibits 7,12-dimethylbenz[a]anthracene-induced breast carcinogenesis...[6] (Note: This study highlights the mechanism of the closely related 7,12-isomer, often used as a mechanistic reference for DMBA class effects). Toxicology and Applied Pharmacology. [Link](#)
- Wislocki, P. G., et al. (1982). Tumor-initiating ability of the twelve monomethylbenz[a]anthracenes.[7] Carcinogenesis, 3(2), 215-217. (Provides SAR context

for methylated benz[a]anthracenes). [Link](#)

- IARC Monographs. Polycyclic Aromatic Hydrocarbons. (General reference for PAH bioactivation mechanisms). [Link](#)

Technical Note on Isomer Confusion: Researchers must exercise caution when sourcing "DMBA". The term is colloquially used for the 7,12-isomer due to its ubiquity. Ensure the CAS number and chemical structure correspond specifically to **2,7-dimethylbenz[a]anthracene** if the experimental design requires this specific isomer's lower/moderate potency profile.

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